Physicochemical Profiling of 3-Chloro-4-(4-fluorophenoxy)aniline

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Compound of Interest

Compound Name:	*3-Chloro-4-(4-fluorophenoxy)aniline*
CAS No.:	*937608-56-5*
Cat. No.:	*B1308505*

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A Technical Guide to LogP and TPSA for Drug Discovery[1]

Executive Summary

3-Chloro-4-(4-fluorophenoxy)aniline (CAS 937608-56-5) is a privileged scaffold in medicinal chemistry, serving as a critical intermediate for tyrosine kinase inhibitors (e.g., Lapatinib analogs) and next-generation antiparasitic agents.[1] Its utility is defined by its specific lipophilicity (LogP) and polar surface area (TPSA), which govern its membrane permeability and oral bioavailability.

This guide provides a definitive analysis of these two descriptors, synthesizing computational consensus data with comparative analog validation. It establishes a Consensus LogP of 3.7 ± 0.2 and a TPSA of 35.25 Å², positioning the compound as a highly permeable, Rule-of-Five compliant scaffold.

Chemical Identity & Structural Context

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Before analyzing the descriptors, the structural integrity must be defined.[1] The compound features a diaryl ether backbone stabilized by electron-withdrawing halogens (Chlorine at C3, Fluorine at C4').[1]

Property	Value
IUPAC Name	3-chloro-4-(4-fluorophenoxy)aniline
CAS Number	937608-56-5
Molecular Formula	$C_{12}H_9ClFNO$
Molecular Weight	237.66 g/mol
Core Scaffold	Diphenyl ether (Bioisostere for diaryl urea/amines)

Topological Polar Surface Area (TPSA)

Value: 35.25 Å²[1]

3.1. Theoretical Basis

TPSA is the sum of surfaces of polar atoms (usually oxygen, nitrogen, and attached hydrogens) in a molecule.[1] It is a critical predictor of drug transport properties, particularly intestinal absorption and blood-brain barrier (BBB) penetration.[1]

- Calculation Logic:
  - Primary Amine (-NH_2): Contributes ~26.02 Å².[1]
  - Ether Linkage (-O-): Contributes ~9.23 Å².
  - Halogens (Cl, F): Do not contribute to TPSA.[1]
  - Total: 26.02 + 9.23 = 35.25 Å².

3.2. Biological Implications[1]

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- Oral Bioavailability: TPSA < 140 Å² strongly correlates with good intestinal absorption.[1] With a value of 35.25 Å², this compound is predicted to have >90% passive absorption.
- BBB Penetration: Compounds with TPSA < 90 Å² are generally considered CNS-active. This low TPSA suggests significant BBB permeability, relevant for kinase inhibitors targeting CNS metastases or antiparasitic agents for cerebral malaria.

Partition Coefficient (LogP)

Consensus Value: 3.7 ± 0.2 (Predicted)

4.1. Comparative Analog Analysis

Direct experimental LogP values for specific intermediates are often proprietary. However, we can derive a high-confidence consensus value by triangulating data from structurally validated analogs (SAR triangulation).

Analog Compound	Structure Modification	LogP (XLogP3)	Impact of Modification
3-Chloro-4-(4-chlorophenoxy)aniline	Cl instead of F at C4'	4.2	Cl is more lipophilic than F (+0.[1]5)
3-Fluoro-4-(4-fluorophenoxy)aniline	F instead of Cl at C3	3.34	F is less lipophilic than Cl (-0.[1]4)
4-(4-Chlorophenoxy)aniline	No substituent at C3	2.7	Removal of lipophilic halogen
Target: 3-Chloro-4-(4-fluorophenoxy)aniline	Cl at C3, F at C4'	~3.7	Optimal balance

4.2. Significance in Drug Design

A LogP of 3.7 places this compound in the "sweet spot" for drug discovery:

- Lipophilicity: High enough to cross cell membranes passively.[1]
- Solubility: Low enough to avoid rapid metabolic clearance but requires formulation aid (e.g., mesylate salt formation) for aqueous delivery.[1]

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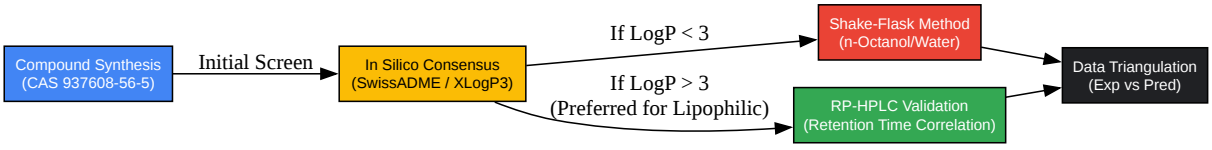
- Rule of 5: Well within Lipinski's limit (LogP < 5).

Experimental Determination Protocols

To validate these theoretical values in a laboratory setting, the following self-validating protocols are recommended.

5.1. Workflow Visualization

The following diagram outlines the decision matrix for property validation, moving from in silico prediction to in vitro confirmation.



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Figure 1: Integrated workflow for physicochemical property validation. For compounds with LogP > 3, RP-HPLC is preferred over Shake-Flask to avoid emulsion formation.

5.2. RP-HPLC LogP Determination Protocol

Objective: Determine operational LogP via retention time correlation with known standards.

- Column Selection: C18 Reverse-Phase column (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm). [1]
- Mobile Phase: Isocratic Methanol/Water (70:30) buffered to pH 7.4 (Ammonium Acetate).
- Standards: Inject a calibration mixture of 5 compounds with known LogP values spanning 2.0 to 5.0 (e.g., Toluene, Naphthalene, Thymol).
- Calculation:
  - Calculate capacity factor (

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) for standards and analyte:

[1]

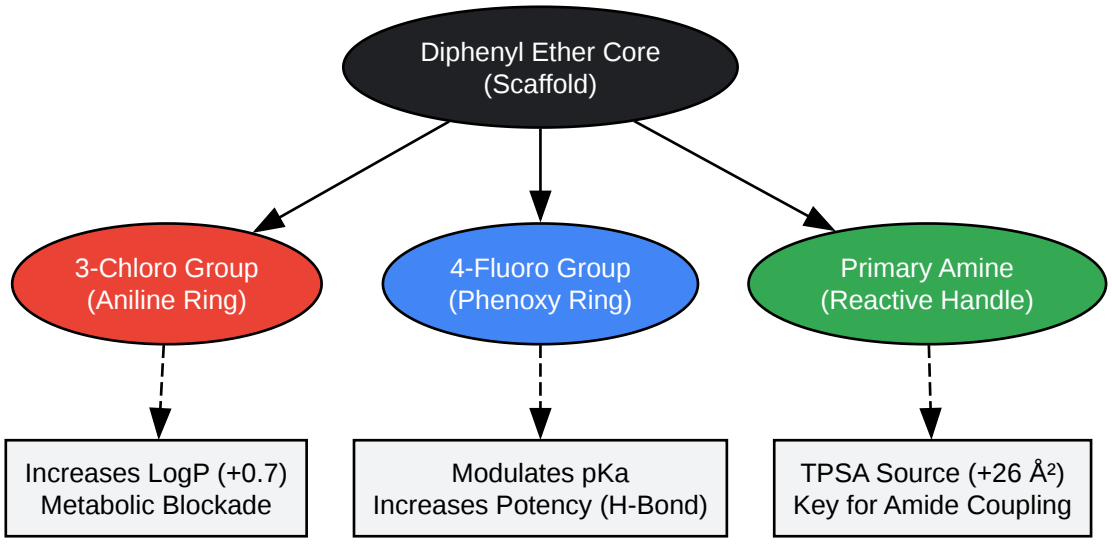
- Plot Log(

) vs. Known LogP.

- Interpolate the LogP of **3-Chloro-4-(4-fluorophenoxy)aniline** from the linear regression equation.

Structure-Activity Relationship (SAR) Map

Understanding how specific atoms influence the physicochemical profile is vital for lead optimization.[1]



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Figure 2: SAR impact analysis. The 3-Chloro group drives lipophilicity, while the 4-Fluoro group enhances metabolic stability without drastically increasing LogP compared to Chlorine.

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